

safe handling and storage procedures for 2-Amino-4-cyanopyridine

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Compound of Interest

Compound Name: 2-Amino-4-cyanopyridine

Cat. No.: B024417

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Technical Support Center: 2-Amino-4-cyanopyridine

This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **2-Amino-4-cyanopyridine** (CAS No: 42182-27-4).

Frequently Asked Questions (FAQs)

Q1: What is **2-Amino-4-cyanopyridine** and what are its primary applications?

2-Amino-4-cyanopyridine is a chemical intermediate widely used in the fine chemical industry, particularly in the fields of medicine and pesticides.^[1] It serves as a key component in the synthesis of various pharmaceutical compounds, including mGluR2 antagonists for the treatment of central nervous system diseases.^{[1][2]}

Q2: What are the main hazards associated with **2-Amino-4-cyanopyridine**?

This compound is classified as acutely toxic if swallowed, in contact with skin, or if inhaled.^{[3][4]} It also causes serious eye irritation and skin irritation.^{[4][5]} In case of fire, it may generate irritating and toxic gases such as carbon oxides, nitrogen oxides, and hydrogen cyanide.^[4]

Q3: What personal protective equipment (PPE) should I wear when handling this chemical?

To ensure personal safety, the following PPE is mandatory:

- Eye Protection: Chemical safety glasses or goggles.[4][5]
- Hand Protection: Wear appropriate protective gloves.[5]
- Skin and Body Protection: Wear suitable protective clothing to prevent skin exposure.[4][5] A safety shower and eye bath should be readily available.[4][6]
- Respiratory Protection: In case of insufficient ventilation or high concentrations, use an approved respirator.[4][5]

Q4: What should I do in case of accidental exposure?

Immediate action is crucial. Follow these first aid measures:

- After Inhalation: Move the person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[4]
- After Skin Contact: Immediately wash the affected area with plenty of soap and water.[4][6] Remove all contaminated clothing. Seek medical aid.[4]
- After Eye Contact: Rinse the eyes cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.[4] Continue rinsing and seek immediate medical attention.[4][7]
- After Ingestion: Do NOT induce vomiting. Wash the mouth out with water and call a physician or poison control center immediately.[4][7]

Q5: How should I properly store **2-Amino-4-cyanopyridine**?

Store the compound in a tightly closed container in a dry, cool, and well-ventilated area.[4][6][7] It is moisture-sensitive and should be stored under an inert gas.[4][6] Keep it away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[4][8]

Troubleshooting Guide

Issue Encountered	Possible Cause	Recommended Action
Material has changed color (darkened)	Exposure to air, light, or moisture.	This may indicate degradation. It is recommended to use a fresh batch for experiments where purity is critical. Ensure storage containers are sealed tightly and stored under an inert atmosphere.
Inconsistent experimental results	Impurity of the compound or improper handling.	Verify the purity of the 2-Amino-4-cyanopyridine using appropriate analytical methods (e.g., GC, Melting Point). ^[2] Review handling procedures to ensure they align with the safety data sheet recommendations.
Difficulty dissolving the compound	Use of an inappropriate solvent.	The solubility of 2-Amino-4-cyanopyridine has not been fully characterized in all solvents. Small-scale solubility tests are recommended to find a suitable solvent for your specific application.

Quantitative Data Summary

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₆ H ₅ N ₃
Molecular Weight	119.12 g/mol [3]
Appearance	Crystalline powder, Cream to yellow to brown [2] [4]
Melting Point	146.0 - 156.0 °C [2]
Boiling Point	148 - 152 °C [4]

Hazard Identification and Classification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity (Oral, Dermal, Inhalation)	Danger		H301, H311, H331: Toxic if swallowed, in contact with skin, or if inhaled. [3] [4]
Eye Irritation	Warning		H319: Causes serious eye irritation. [4] [5]
Skin Irritation	Warning		H315: Causes skin irritation. [5]
Specific Target Organ Toxicity (Single Exposure)	Warning		H335: May cause respiratory irritation. [5]

Experimental Protocols

Synthesis of 2-Amino-4-cyanopyridine

Two common methods for the synthesis of **2-Amino-4-cyanopyridine** are outlined below.[\[1\]](#)

Method 1: Reduction of 2-nitro-4-cyanopyridine

- Preparation: In a 250 mL four-necked reaction flask, add reduced iron powder (8.54 g, 0.15 mol), acetic acid (1.1 mL, 0.02 mol), and 100 mL of water.
- Reaction Initiation: Heat the mixture under reflux for 15 minutes. Then, cool the mixture to 85°C.
- Addition: Slowly add 2-nitro-4-cyanopyridine (10.9 g, 0.06 mol) to the flask. Note that the reaction is exothermic.
- Reflux: After the addition is complete, heat the mixture under reflux for 1 hour to ensure the reaction is complete.
- Work-up: Cool the reaction mixture to room temperature and filter it. Wash the residue with water and combine the filtrates.
- Stabilization & Isolation: Add 0.2 g of an antioxidant to the filtrate to prevent product oxidation. Evaporate the solution under rotation to obtain a white powder of **2-Amino-4-cyanopyridine**.^[1]

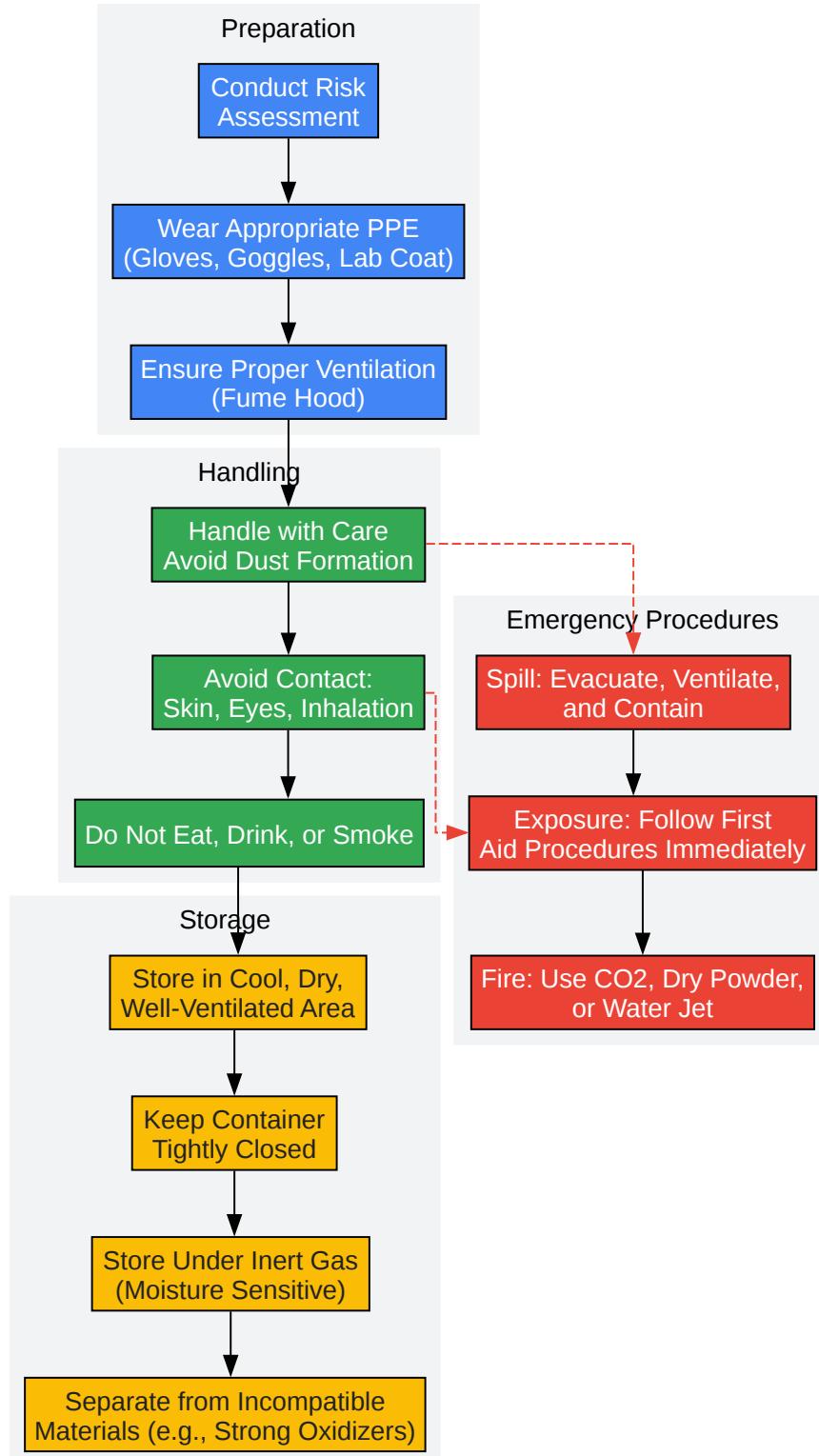
Method 2: Amination of 2-chloro-4-cyanopyridine

- Reaction Setup: In a 500 mL round-bottom flask, combine 2-chloro-4-cyanopyridine with ammonia in the presence of anhydrous ethanol.
- Reaction: Stir the reaction mixture at 60°C for 24 hours. The mixture will gradually turn orange-yellow.
- Ammonia Removal: Reduce the pressure and use a rotary evaporator at approximately 35°C to remove excess ammonia.
- Precipitation: Add anhydrous ethanol and cool the mixture to -18°C to precipitate solid ammonium chloride.
- Filtration: Filter the mixture and wash the solid with anhydrous ethanol three times. Collect the filtrate.

- Isolation: Use a rotary evaporator at 40°C to remove the anhydrous ethanol from the filtrate, yielding **2-Amino-4-cyanopyridine** hydrochloride.
- Neutralization: Dissolve the hydrochloride salt in deionized water and adjust the pH to approximately 11 with solid sodium hydroxide.
- Extraction: Extract the aqueous solution with isopropanol three times. Collect the upper organic layer.
- Final Product: Recover the **2-Amino-4-cyanopyridine** by rotary evaporation of the isopropanol at 40°C.[1]

Visual Workflow

Safe Handling and Storage Workflow for 2-Amino-4-cyanopyridine

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Caption: Logical workflow for the safe handling and storage of **2-Amino-4-cyanopyridine**.

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